

Application Notes: Preparation of Enpatoran Hydrochloride Stock Solution with DMSO

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Compound of Interest

Compound Name: Enpatoran hydrochloride

Cat. No.: B8175992

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Enpatoran hydrochloride, also known as M5049, is a potent and orally active dual inhibitor of Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8).[1][2][3] TLR7 and TLR8 are key receptors in the innate immune system that recognize single-stranded RNA viruses and synthetic ligands, triggering inflammatory responses. By inhibiting TLR7/8 signaling, Enpatoran blocks the production of pro-inflammatory cytokines, such as interferon-alpha (IFN- α) and interleukin-6 (IL-6).[2][4][5][6] This mechanism of action makes it a promising therapeutic candidate for the treatment of autoimmune diseases like systemic lupus erythematosus (SLE) and cutaneous lupus erythematosus (CLE).[5][7] Proper preparation of a stock solution is the first critical step for in vitro and in vivo studies. Dimethyl sulfoxide (DMSO) is a common solvent for preparing **Enpatoran hydrochloride** stock solutions.

Data Summary

Quantitative data for **Enpatoran hydrochloride** is summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	356.77 g/mol	[1]
Solubility in DMSO	18 mg/mL (50.45 mM)	[1]
Storage (Powder)	3 years at -20°C	[1]
Storage (Stock Solution)	1 year at -80°C in solvent month at -20°C in solvent	[1][3]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Enpatoran hydrochloride** in DMSO.

Materials:

- **Enpatoran hydrochloride** powder
- Anhydrous or fresh Dimethyl sulfoxide (DMSO)
- Sterile, clear polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator or water bath (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves.[8]

Safety Precautions:

- Work in a well-ventilated area, such as a chemical fume hood.[8]

- Avoid inhaling dust or vapor.
- Prevent contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive handling and safety information.

Procedure:

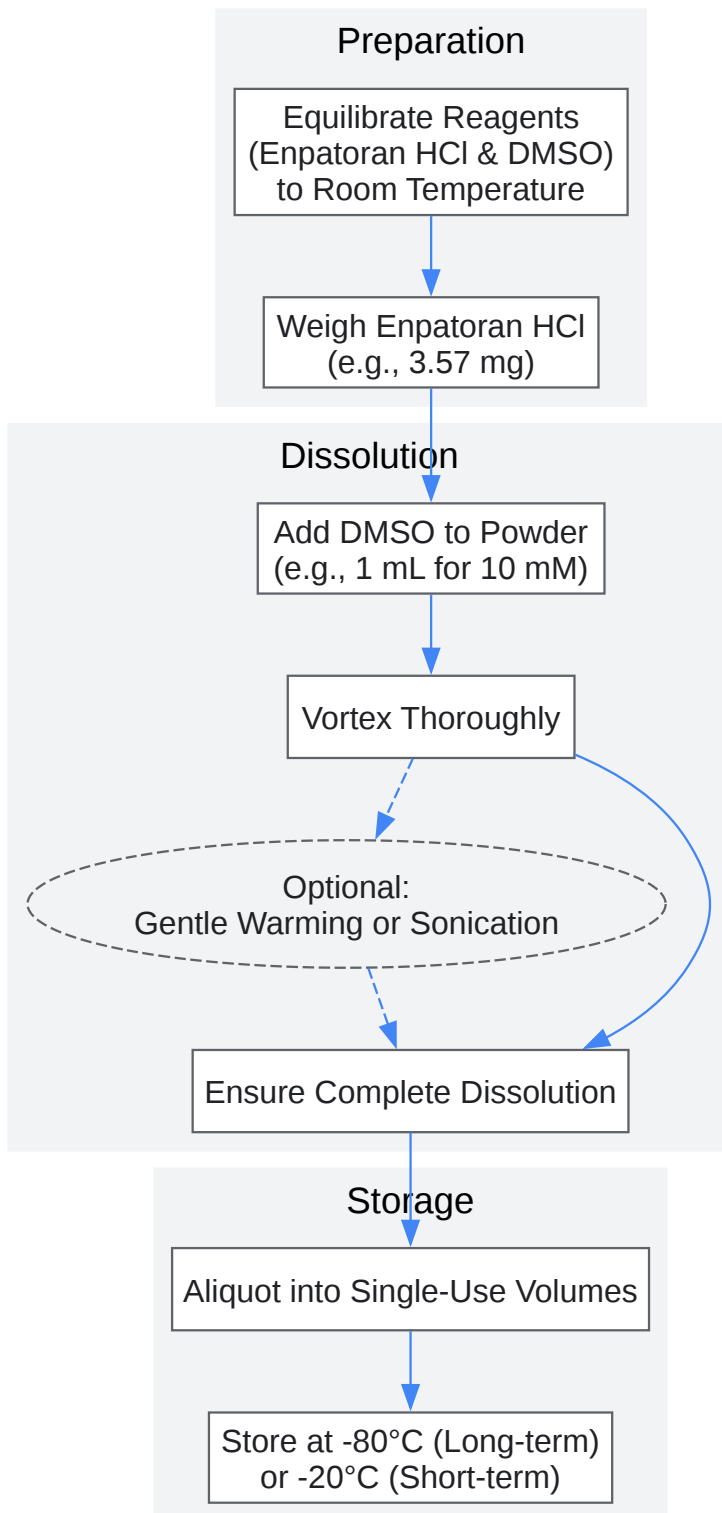
- Pre-dissolution Preparation:
 - Allow the **Enpatoran hydrochloride** powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
 - It is crucial to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound.[\[1\]](#)
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 356.77 \text{ g/mol} / 1000 = 3.5677 \text{ mg}$
 - Accurately weigh out approximately 3.57 mg of **Enpatoran hydrochloride** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder into a sterile vial.
 - Add the calculated volume of DMSO (e.g., 1 mL) to the vial.
 - Cap the vial securely and vortex the solution until the powder is completely dissolved.

- Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming in a water bath or brief sonication can be applied to facilitate the process.
[2][3]
- Storage and Handling:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.[1]
 - For long-term storage, store the aliquots at -80°C for up to one year.[1][3]
 - For short-term storage, aliquots can be kept at -20°C for up to one month.[1][3]

Visualizations

Diagram 1: Experimental Workflow

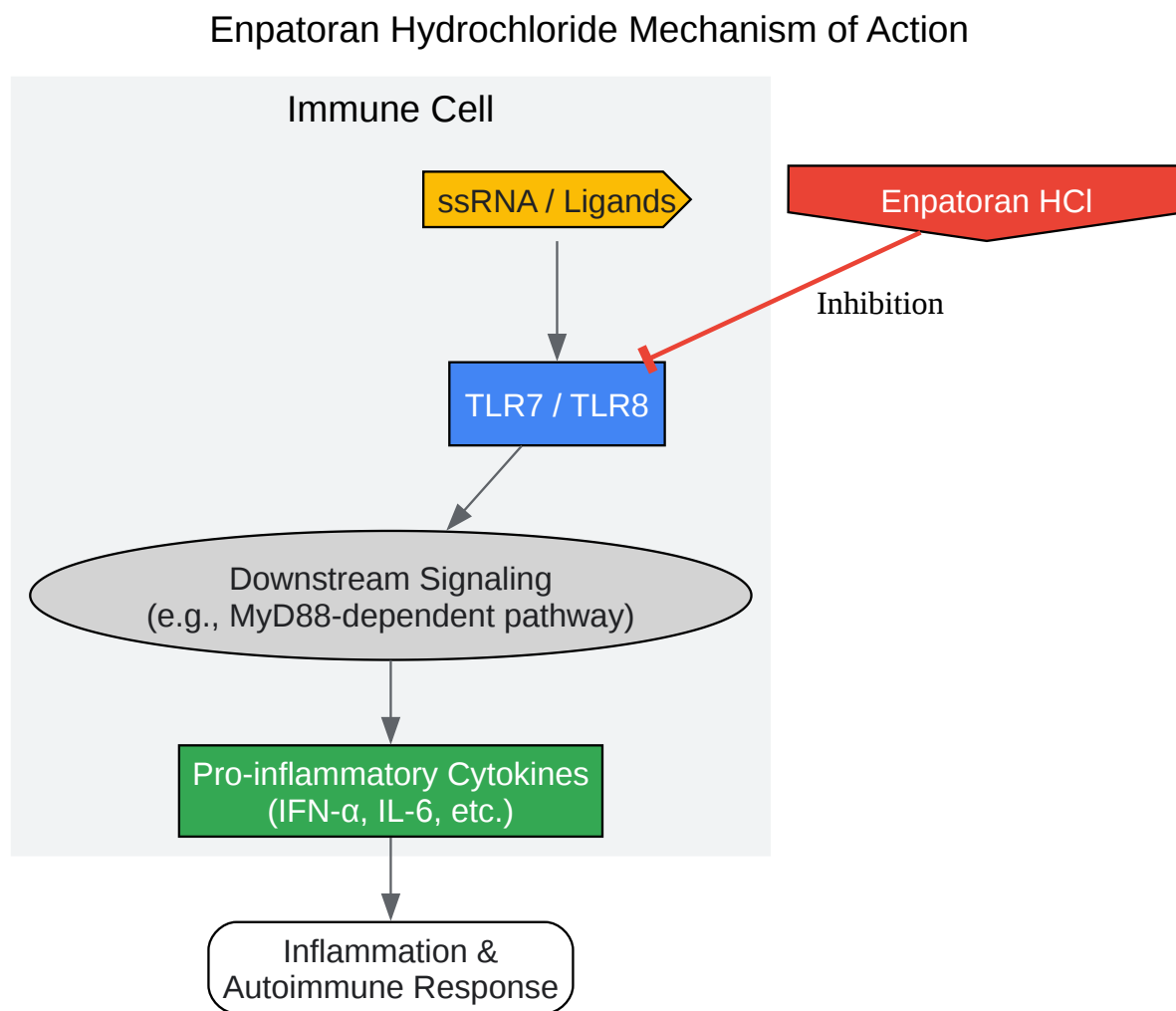
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Enpatoran hydrochloride** stock solution.

Diagram 2: Signaling Pathway



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Caption: Inhibition of TLR7/8 signaling by **Enpatoran hydrochloride**.

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